

Applications of Tellurium-128 in Neutrino Physics: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: Tellurium-128

Cat. No.: B1263586

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Introduction

Tellurium-128 (^{128}Te), a naturally occurring isotope of tellurium, has emerged as a crucial element in the field of neutrino physics, primarily through its application in the search for neutrinoless double beta decay ($0\nu\beta\beta$). This rare hypothetical radioactive decay process, if observed, would have profound implications for our understanding of the fundamental properties of neutrinos, including their nature as Majorana particles (meaning they are their own antiparticles), and would provide insights into the matter-antimatter asymmetry in the universe. This document provides detailed application notes and protocols for the use of ^{128}Te in neutrino physics research, with a focus on the methodologies employed in experiments such as the Cryogenic Underground Observatory for Rare Events (CUORE).

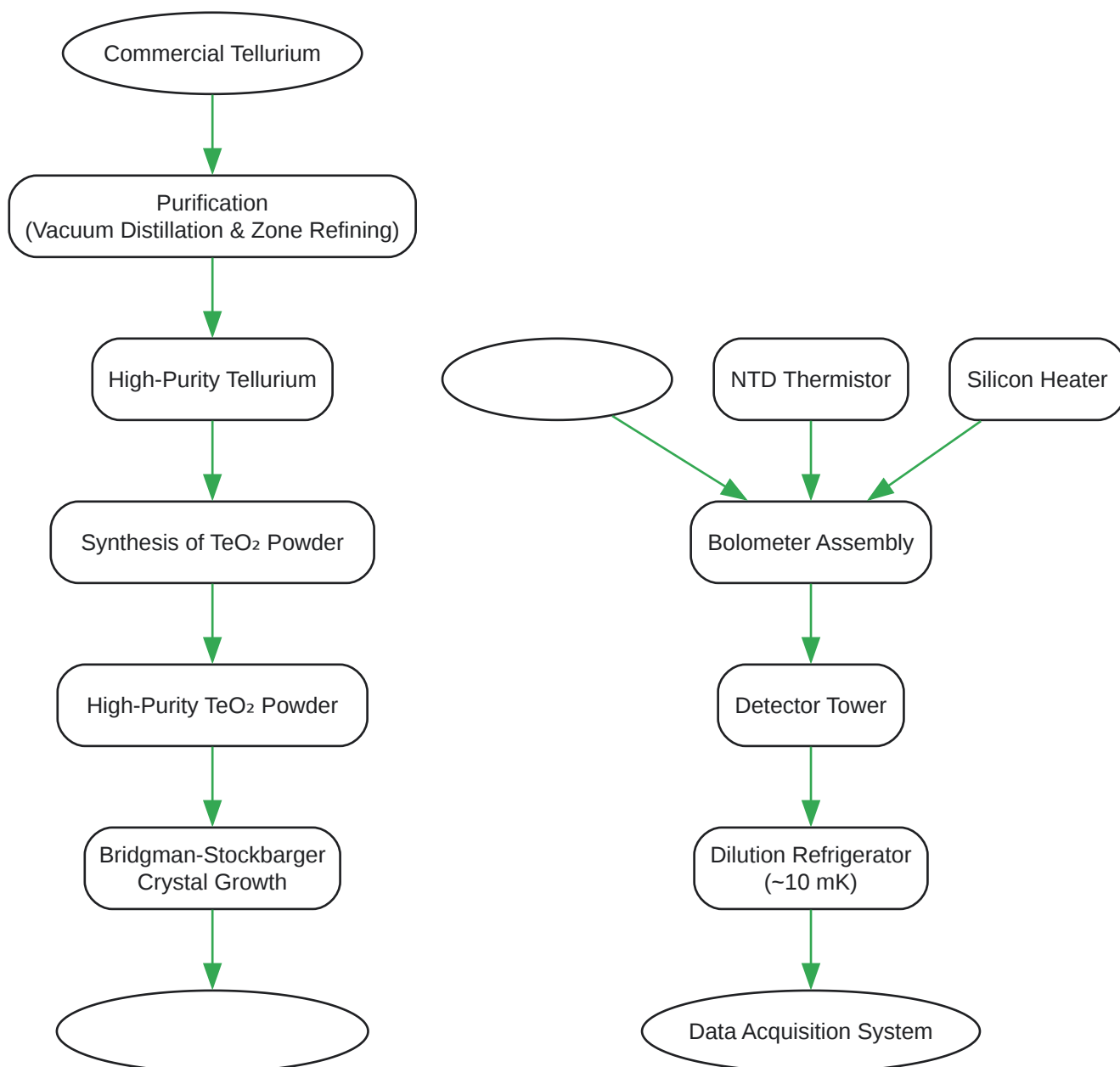
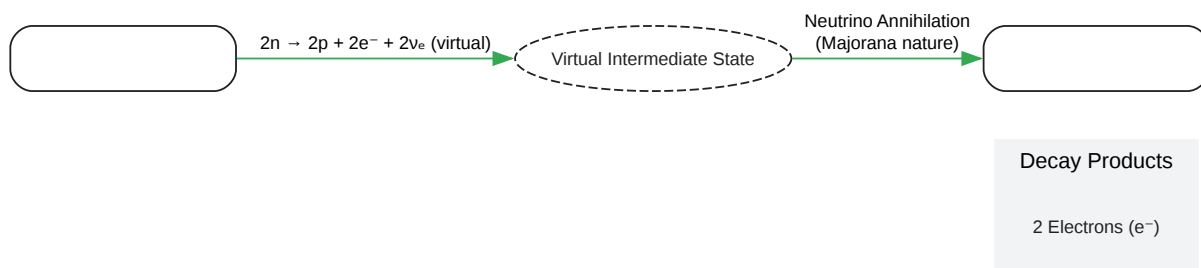
Quantitative Data Summary

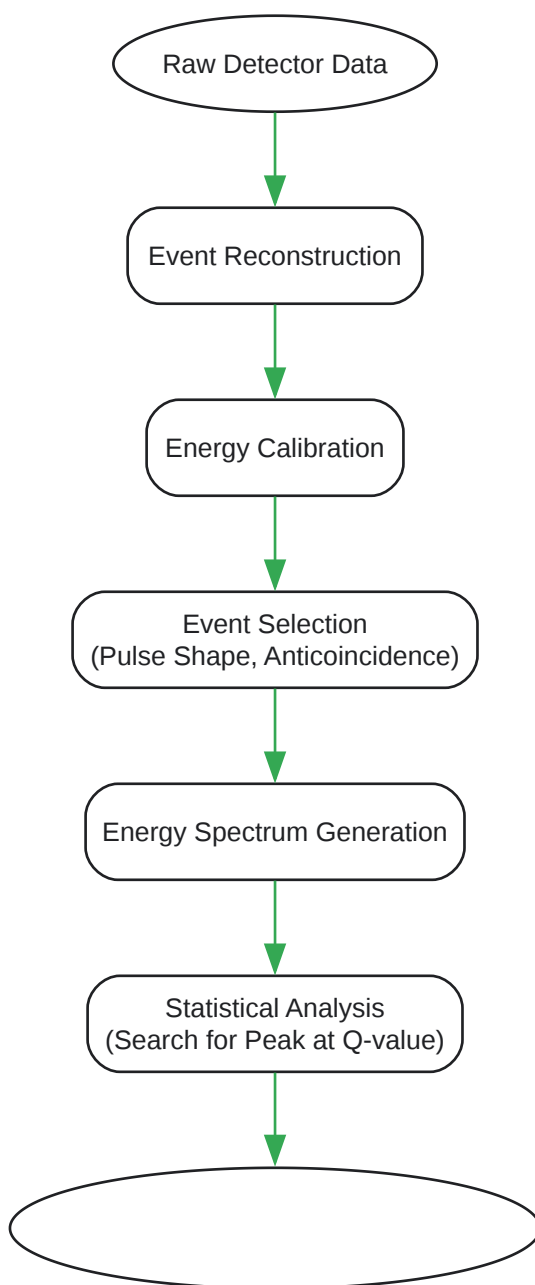
The unique nuclear properties of ^{128}Te make it a compelling candidate for neutrinoless double beta decay searches. A summary of its key quantitative data is presented below for easy reference and comparison.

Property	Value	Reference
Natural Isotopic Abundance	31.74(8)%	[1][2]
Half-life ($2\nu\beta\beta$)	2.25×10^{24} years	[3]
Lower Limit on Half-life ($0\nu\beta\beta$)	$> 3.6 \times 10^{24}$ years (90% C.I.)	[4]
Q-value for $0\nu\beta\beta$ Decay	866.7 ± 0.7 keV	[4]
Daughter Nucleus	^{128}Xe	[1]

Signaling Pathway: Neutrinoless Double Beta Decay of Tellurium-128

The primary application of ^{128}Te in neutrino physics is the search for neutrinoless double beta decay. This process involves the simultaneous transformation of two neutrons within the ^{128}Te nucleus into two protons, with the emission of two electrons. Crucially, in the neutrinoless mode, the two virtual neutrinos exchanged in the process annihilate each other, resulting in a final state with only two electrons. The total kinetic energy of these two electrons would be equal to the Q-value of the decay.





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